

Application of Starter Cultures in Controlled Şalgam Fermentation: Application Notes and Protocols

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Compound of Interest

Compound Name: *Salgim*
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Introduction

Şalgam, a traditional Turkish fermented beverage, is produced through the lactic acid fermentation of black carrot, turnip, bulgur flour, rock salt, and water.[1][2] The fermentation process is traditionally spontaneous, relying on the natural microflora of the raw materials.[3] This can lead to variability in product quality and safety.[4] The use of defined starter cultures offers a method to control the fermentation process, ensuring consistent product characteristics, improving safety, and potentially enhancing the probiotic and functional properties of the beverage.[5][6] These notes provide detailed protocols for the application of starter cultures in controlled şalgam fermentation, based on published research.

Microbial Ecology of Şalgam Fermentation

The fermentation of şalgam is a complex process involving a succession of various lactic acid bacteria (LAB) and yeasts. The dominant LAB species typically include *Lactiplantibacillus*

plantarum, *Lacticaseibacillus paracasei*, *Lacticaseibacillus casei*, and *Levilactobacillus brevis*. [3][7] Yeasts such as *Saccharomyces cerevisiae*, *Pichia kudriavzevii*, and *Galactomyces candidum* are also frequently present and contribute to the sensory profile of the final product. [8][9]

Selection of Potential Starter Cultures

The selection of appropriate starter cultures is critical for achieving desired product attributes. Autochthonous strains isolated from high-quality, traditionally produced şalgam are often preferred as they are well-adapted to the fermentation conditions. [4][10] Key criteria for starter culture selection include:

- Acidification rate: Rapid production of lactic acid to lower the pH and inhibit spoilage and pathogenic microorganisms. [5]
- Flavor and aroma production: Contribution to the typical sensory profile of şalgam.
- Probiotic potential: Strains with documented health benefits.
- Technological properties: Salt tolerance and growth at relevant fermentation temperatures. [10]

Several studies have identified promising starter culture candidates. Tangüler and Erten (2013) found that *Lb. plantarum*, *Lb. fermentum*, and *Lb. paracasei* subsp. *paracasei* 2 showed potential as starter cultures for şalgam production. [10] Another study highlighted the technological significance of *Pichia kudriavzevii* strains as potential yeast starters. [8]

Experimental Protocols

Protocol 1: Traditional Şalgam Fermentation (Control)

This protocol outlines the traditional two-stage fermentation process, which serves as a baseline for comparison with starter culture-controlled fermentations. [11]

Materials:

- Black carrots

- Turnips
- Bulgur flour
- Rock salt
- Sourdough (from previous fermentation or baker's yeast)[12][13]
- Potable water
- Fermentation vessels

Procedure:

- First Fermentation (Sourdough Fermentation):
 1. Prepare a dough by mixing bulgur flour (3%), rock salt (0.2%), sourdough (0.2%), and a sufficient amount of water.[11]
 2. Allow the dough to ferment at room temperature (approximately 25°C) for 3-5 days. This step enriches the lactic acid bacteria.[3][14]
 3. After fermentation, extract the liquid from the dough. This liquid will be used in the second fermentation.
- Second Fermentation (Main Fermentation):
 1. Wash and slice the black carrots (10-20%) and turnips (1-2%).[3]
 2. In a clean fermentation vessel, combine the sliced carrots and turnips with the liquid extract from the first fermentation.
 3. Add rock salt (1-2%) and top up with water.[3]
 4. Allow the main fermentation to proceed for 3-10 days at a temperature between 10-35°C.
[3]

Protocol 2: Controlled Şalgam Fermentation with Starter Cultures

This protocol describes the direct fermentation method using selected starter cultures, which offers better control and a shorter fermentation time.[\[13\]](#)[\[15\]](#)

Materials:

- Black carrots
- Turnips
- Bulgur flour
- Rock salt
- Selected starter cultures (e.g., *Lactiplantibacillus plantarum*, *Lactocaseibacillus paracasei*)
- Potable water
- Fermentation vessels

Procedure:

- Preparation of Raw Materials:
 1. Wash and slice the black carrots (e.g., 150 g/L) and turnips (e.g., 10 g/L).[\[13\]](#)
- Inoculation and Fermentation:
 1. In a fermentation vessel, combine the sliced black carrots, turnips, bulgur flour (e.g., 30 g/L), and rock salt (e.g., 12 g/L).[\[12\]](#)[\[13\]](#)
 2. Add potable water to the desired volume.
 3. Inoculate the mixture with the selected starter cultures at a concentration of approximately 5% (v/v) or as recommended by the supplier.[\[13\]](#)

4. Ferment at a controlled temperature (e.g., 25°C) for 6-8 days.[\[12\]](#)[\[15\]](#)

- Monitoring the Fermentation:

- Periodically measure the pH, total acidity, and microbial counts (LAB and yeast) to monitor the progress of the fermentation.

Data Presentation

The following tables summarize quantitative data from studies on şalgam fermentation, providing a basis for comparison between traditional and controlled methods.

Table 1: Microbial Counts during Şalgam Fermentation

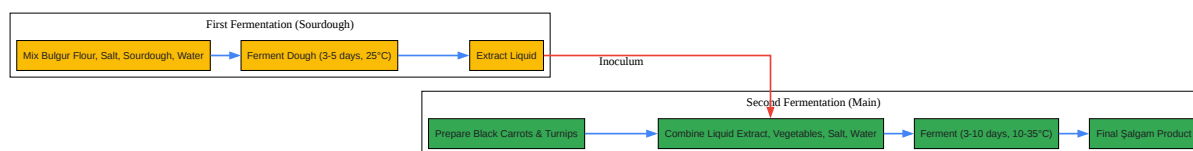
Fermentation Stage	Lactic Acid Bacteria (log cfu/mL)	Yeast (log cfu/mL)	Reference
Beginning of Fermentation			
Traditional (25°C)	10.06	7.15 - 7.80	[3]
Traditional (35°C)	10.06	6.65	[3]
With Lb. plantarum starter	9.40 - 9.16 (during fermentation)	-	[10]
End of Fermentation			
Traditional (25°C)	11.78	6.76 - 7.66	[3]
Traditional (35°C)	11.14	7.17	[3]
With various LAB starters	7.43 - 7.74	6.96 - 7.50	[3]

Table 2: Physicochemical Parameters of Şalgam at the End of Fermentation

Parameter	Traditional Method	Direct Method with Starters	Reference
pH	3.28 - 3.48	3.42 - 3.55	[3]
Total Acidity (g/L as lactic acid)	6.54 - 7.25	6.33 - 9.22	[3]
Lactic Acid (mg/L)	2.66 - 4.74	-	[3]
Acetic Acid (mg/L)	0.345 - 1.19	-	[3]
Ethanol (g/L)	0.79 - 5.03	-	[3]

Visualization of Workflows

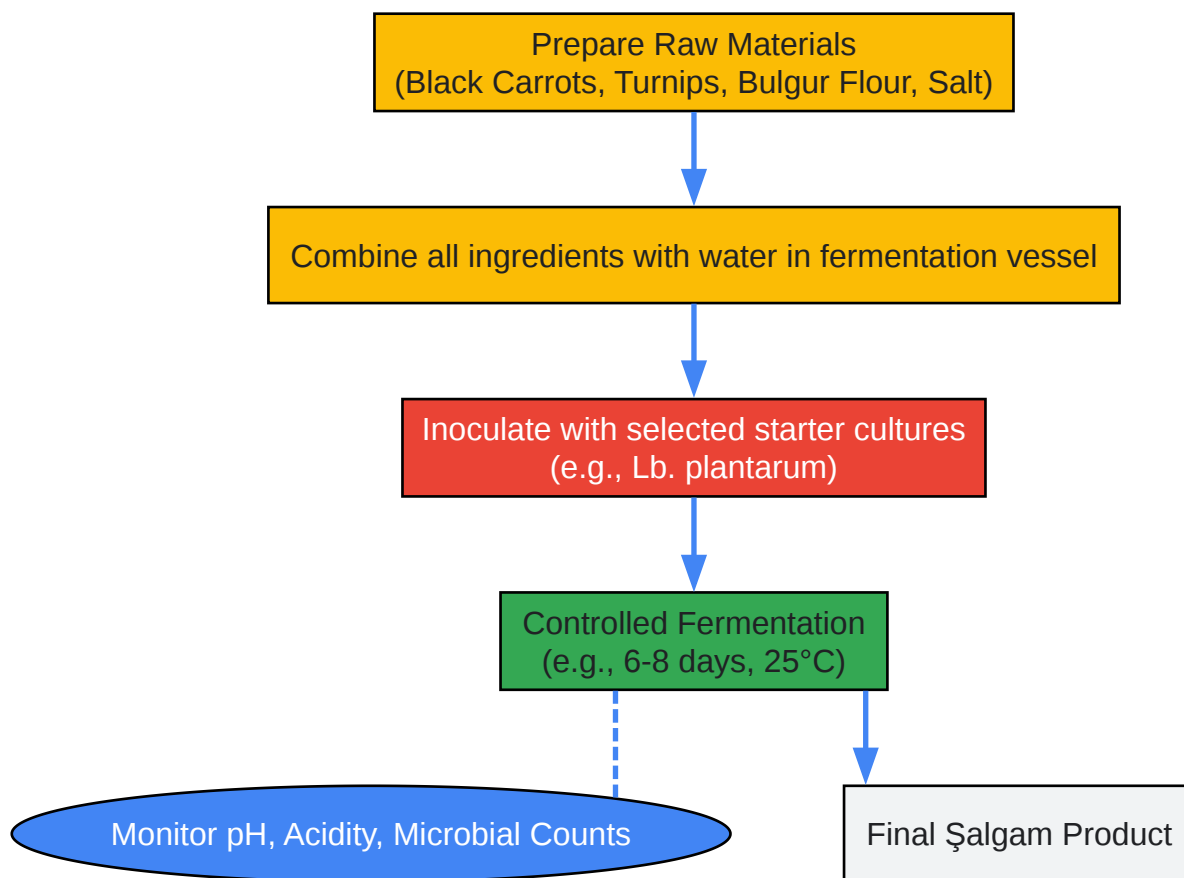
Traditional Two-Stage Fermentation Workflow



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Caption: Workflow of the traditional two-stage şalgam fermentation process.

Controlled Direct Fermentation Workflow



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